

Commercial availability and suppliers of Dimethyl ethylenemalonate

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Compound of Interest

Compound Name: *Dimethyl ethylenemalonate*

Cat. No.: *B099043*

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An In-depth Technical Guide to **Dimethyl Ethylenemalonate**: Commercial Availability, Synthesis, and Applications

For researchers, scientists, and professionals in drug development, **Dimethyl ethylenemalonate** (CAS No. 17041-60-0) is a valuable reagent in organic synthesis. This technical guide provides comprehensive information on its commercial availability, suppliers, physical and chemical properties, synthesis protocols, and key applications.

Commercial Availability and Suppliers

Dimethyl ethylenemalonate is readily available from a variety of chemical suppliers. The typical purity offered is 96-98%. Below is a summary of prominent suppliers and their offerings. Pricing is subject to change and should be confirmed with the respective suppliers.

Table 1: Commercial Suppliers of **Dimethyl Ethylenemalonate**

Supplier	Product Number	Purity	Available Quantities
Sigma-Aldrich	255661	98%	5g
Santa Cruz Biotechnology	sc-269233	-	1g, 5g
ChemicalBook	CB9262881	-	Inquiry for details
LabSolutions	-	96%	250mg, 1g, 5g
Ivy Fine Chemicals	-	-	1g, 5g, 10g, Bulk
Sunway Pharm Ltd.	CB55928	97%	100mg, 250mg, 1g, 5g, 10g, 25g
Energy Chemical	-	-	Inquiry for details
Heterochem	-	-	Inquiry for details
Nanjing Datang Pharmaceutical Technology Co., Ltd.	-	-	Inquiry for details
Shanghai YuanYe Biotechnology Co., Ltd.	-	-	Inquiry for details

Note: This list is not exhaustive, and other suppliers may be available.

Physicochemical Properties

A summary of the key physical and chemical properties of **Dimethyl ethylenemalonate** is provided below. This data is essential for its appropriate handling, storage, and use in experimental setups.

Table 2: Physicochemical Data of **Dimethyl Ethylenemalonate**

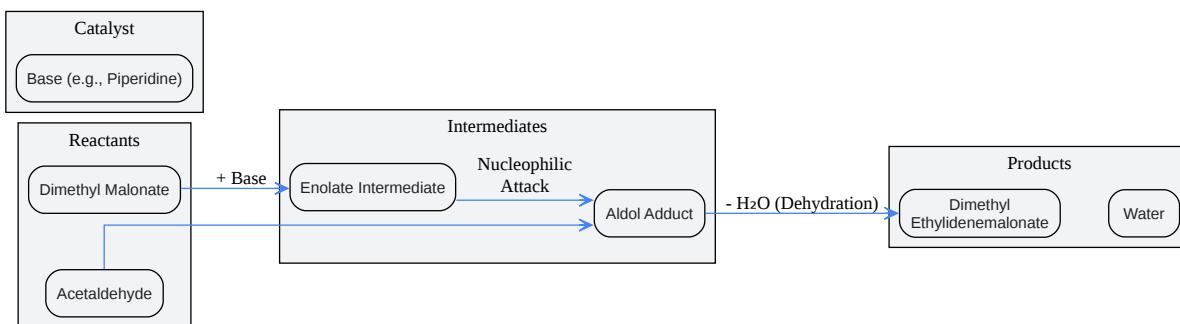
Property	Value	Reference
CAS Number	17041-60-0	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₁₀ O ₄	[1] [2]
Molecular Weight	158.15 g/mol	[1] [2] [3] [4]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	154 °C	[4]
Density	1.111 g/mL at 25 °C	[3] [4]
Refractive Index (n _{20/D})	1.447	[3] [4]
Flash Point	97 °C	[4]
Storage Temperature	Room temperature	[4]
Solubility	Insoluble in water, miscible with most organic solvents.	

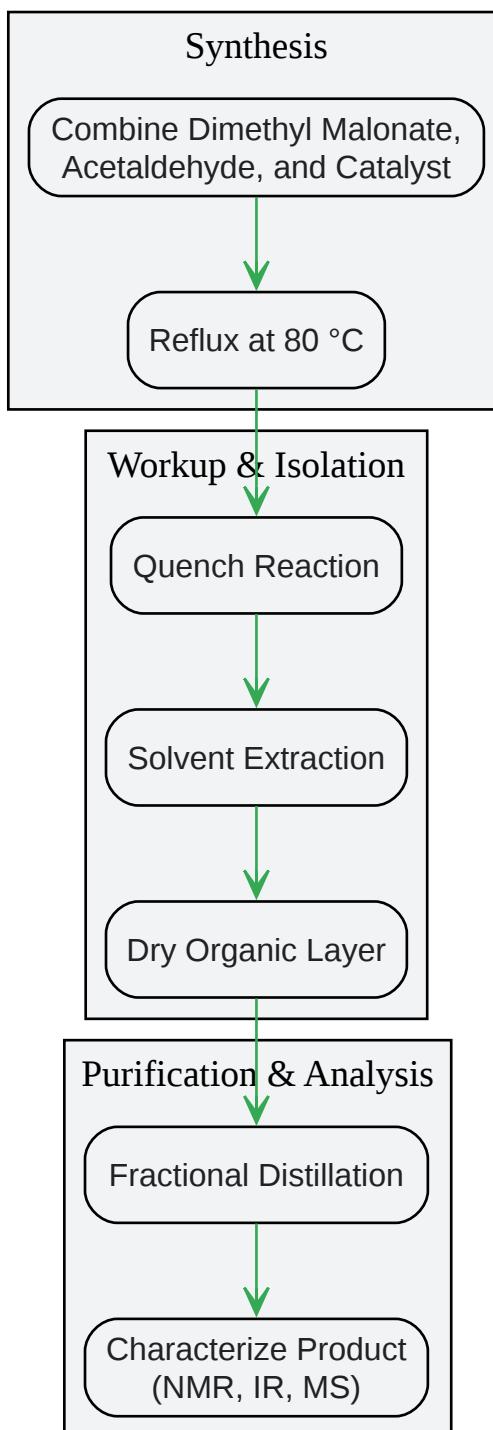
Synthesis of Dimethyl Ethylenemalonate

The most common laboratory synthesis of **Dimethyl ethylenemalonate** is achieved through a Knoevenagel condensation reaction between dimethyl malonate and acetaldehyde.[\[6\]](#)[\[7\]](#)

Knoevenagel Condensation Reaction Mechanism

The Knoevenagel condensation is a nucleophilic addition of an active methylene compound to a carbonyl group, followed by a dehydration reaction to form a C=C double bond. The reaction is typically catalyzed by a weak base.





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